

4-Nitrophenyl Hexanoate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Nitrophenyl hexanoate

Cat. No.: B1222651

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CAS Number: 956-75-2

This technical guide provides an in-depth overview of **4-Nitrophenyl hexanoate** (4-NPH), a valuable tool for researchers, scientists, and drug development professionals. This document covers its chemical properties, supplier information, and detailed experimental protocols for its primary application as a chromogenic substrate in enzymatic assays.

Core Properties and Specifications

4-Nitrophenyl hexanoate is an ester of 4-nitrophenol and hexanoic acid.^[1] Its chemical structure features a nitro group on the phenyl ring, which is key to its utility in colorimetric assays.^[1] The enzymatic hydrolysis of the ester bond releases 4-nitrophenol, a yellow-colored product that can be quantified spectrophotometrically.^[2]

Table 1: Physicochemical Properties of **4-Nitrophenyl Hexanoate**

Property	Value	Reference(s)
CAS Number	956-75-2	[3][4]
Molecular Formula	C ₁₂ H ₁₅ NO ₄	[3]
Molecular Weight	237.25 g/mol	[3][5]
Appearance	Light yellow to brown clear liquid or solid	
Purity	≥95%	[3]
Storage Temperature	2-8°C, sealed in dry conditions	
IUPAC Name	4-nitrophenyl hexanoate	
Synonyms	Hexanoic Acid 4-Nitrophenyl Ester, p-Nitrophenyl hexanoate, p-nitrophenyl caproate	[3][4][5]

Supplier Information

4-Nitrophenyl hexanoate is commercially available from a variety of chemical suppliers. Researchers can source this compound from the following reputable vendors:

Table 2: Selected Suppliers of **4-Nitrophenyl Hexanoate**

Supplier	Product Number (Example)	Purity
Sigma-Aldrich	SY3H6E41592E	95%
ChemScene	CS-W005825	≥96%
Santa Cruz Biotechnology	sc-214643	-
Tokyo Chemical Industry (TCI)	H0484	>98.0% (GC)
Biosynth	FN46812	-
Smolecule	S603558	-
Oakwood Chemical	215550	-
Matrix Fine Chemicals	MM956752N14	-

Note: Product numbers and available purities may vary. Please consult the respective supplier's website for the most current information.

Applications in Research

The primary application of **4-Nitrophenyl hexanoate** is as a chromogenic substrate for the determination of esterase and lipase activity.[1][2] The enzymatic cleavage of the ester bond in 4-NPH results in the release of 4-nitrophenol, which, under alkaline conditions, forms the 4-nitrophenolate ion, exhibiting a distinct yellow color with a maximum absorbance around 405-410 nm.[2][6] The rate of this color change is directly proportional to the enzyme's activity.[2] This assay is widely used for:

- Enzyme kinetics studies: Determining Michaelis-Menten constants (K_m and V_{max}) for lipases and esterases.[7]
- High-throughput screening: Identifying and characterizing novel lipolytic enzymes.[8]
- Inhibitor screening: Evaluating the efficacy of potential inhibitors of lipases and esterases for drug development.[9]
- Industrial applications: Assessing the activity of enzymes used in various industries, such as food processing and biofuel production.[10]

Experimental Protocols

Lipase/Esterase Activity Assay using 4-Nitrophenyl Hexanoate

This protocol provides a detailed methodology for measuring the activity of lipases or esterases using 4-NPH as a substrate.

Materials and Reagents:

- **4-Nitrophenyl hexanoate** (Substrate)
- Enzyme solution (e.g., purified lipase or cell lysate)
- Assay Buffer: 50 mM Tris-HCl, pH 8.0 (or other suitable buffer depending on the enzyme's optimal pH)
- Solvent for substrate: Acetonitrile or isopropanol
- 96-well microplate
- Microplate reader capable of measuring absorbance at 405 nm
- 4-Nitrophenol (for standard curve)

Procedure:

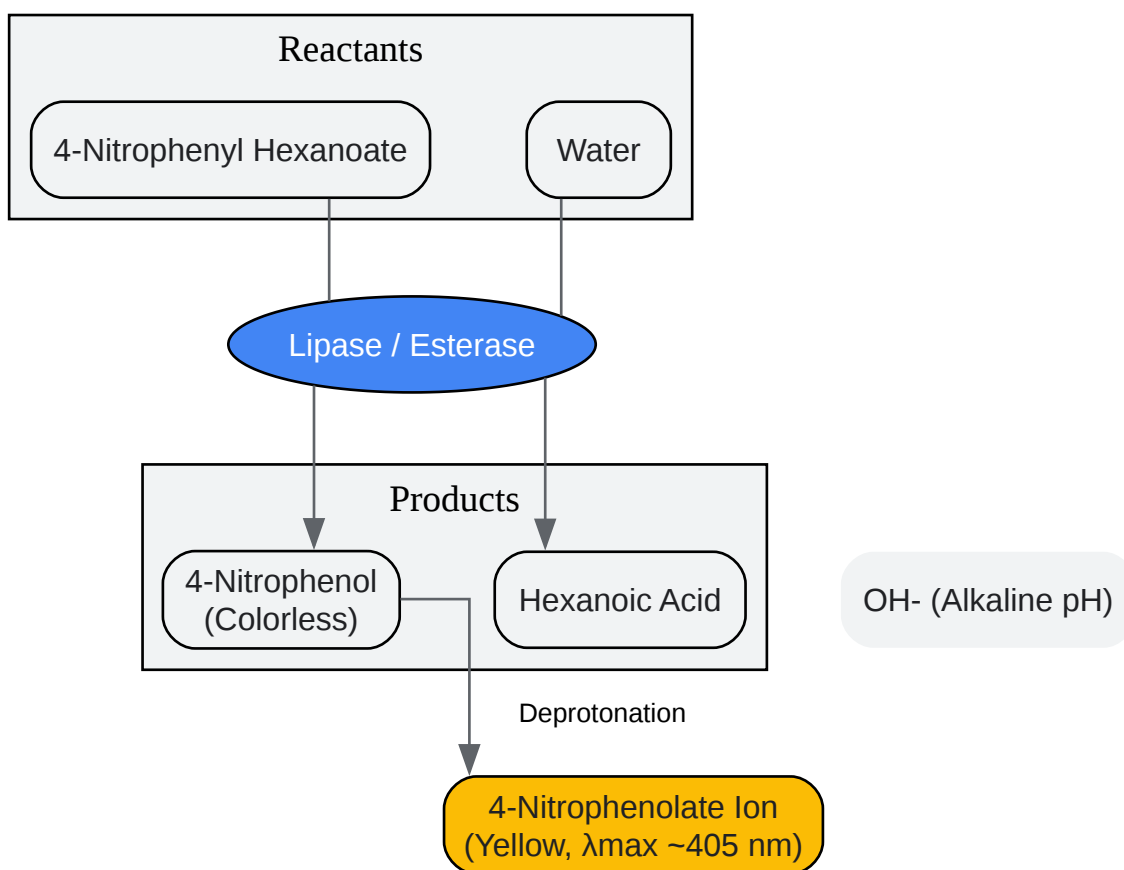
- Preparation of Reagents:
 - Substrate Stock Solution (10 mM): Dissolve an appropriate amount of **4-Nitrophenyl hexanoate** in acetonitrile or isopropanol. This stock solution should be stored at -20°C and protected from light.[\[6\]](#)
 - Assay Buffer: Prepare a 50 mM Tris-HCl buffer and adjust the pH to 8.0. The optimal pH may vary depending on the specific enzyme being assayed.[\[2\]](#)
 - Enzyme Solution: Prepare a dilution of the enzyme in the assay buffer to a concentration that results in a linear rate of reaction over the desired time course.

- 4-Nitrophenol Standard Curve: Prepare a series of dilutions of 4-nitrophenol in the assay buffer (e.g., 0, 20, 40, 60, 80, 100 μM) to generate a standard curve.
- Assay Protocol (96-well plate format):
 - Add 180 μL of the assay buffer to each well of the microplate.
 - Add 10 μL of the enzyme solution to the sample wells. For the blank (control) wells, add 10 μL of the assay buffer.
 - Pre-incubate the plate at the desired assay temperature (e.g., 37°C) for 5 minutes.
 - Initiate the reaction by adding 10 μL of the 10 mM **4-Nitrophenyl hexanoate** stock solution to all wells.
 - Immediately start monitoring the increase in absorbance at 405 nm in a microplate reader at regular intervals (e.g., every 30 or 60 seconds) for a total of 10-20 minutes.
- Data Analysis:
 - Calculate the rate of the reaction ($\Delta\text{Abs}/\text{min}$) from the linear portion of the absorbance versus time plot for each sample.
 - Subtract the rate of the blank (non-enzymatic hydrolysis) from the sample rates.
 - Use the 4-nitrophenol standard curve to convert the rate of change in absorbance ($\Delta\text{Abs}/\text{min}$) to the rate of 4-nitrophenol production ($\mu\text{mol}/\text{min}$). The molar extinction coefficient of 4-nitrophenol under these conditions is approximately $18,000 \text{ M}^{-1}\text{cm}^{-1}$.^[2]
 - Enzyme activity is typically expressed in Units (U), where one unit is defined as the amount of enzyme that catalyzes the formation of 1 μmol of product per minute under the specified conditions.^[2]

Visualizations

Enzymatic Hydrolysis of 4-Nitrophenyl Hexanoate

The following diagram illustrates the enzymatic reaction central to the lipase/esterase activity assay.

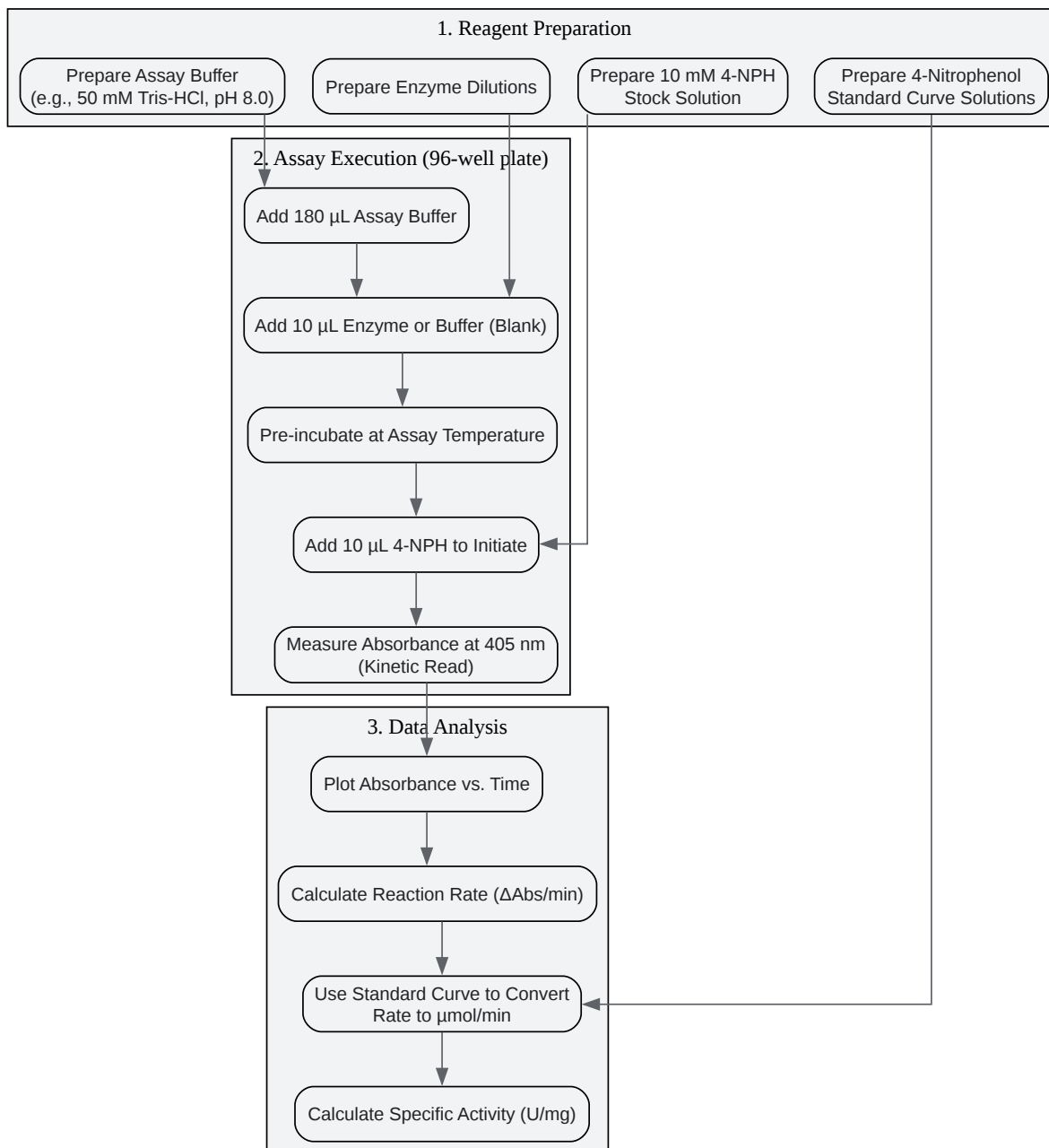


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Caption: Enzymatic hydrolysis of **4-Nitrophenyl hexanoate** by lipase/esterase.

Experimental Workflow for Lipase Activity Assay

The following diagram outlines the key steps in performing a lipase activity assay using **4-Nitrophenyl hexanoate**.



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Caption: Experimental workflow for the **4-Nitrophenyl hexanoate** lipase assay.

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